

An In-depth Technical Guide to Oxoplatinum

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Compound of Interest

Compound Name: Oxoplatinum

CAS No.: 31246-66-9

Cat. No.: B1200011

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive overview of the history, development, and core scientific principles of **Oxoplatinum**. Due to the limited publicly available data on this specific platinum compound, this document focuses on summarizing the existing preclinical information.

Introduction and Historical Context

Oxoplatinum, with the chemical name cis-dichlorodiamminedihydroxoplatinum (IV), is a platinum(IV) coordination complex.^[1] It was first synthesized in the USSR by Chugaev and Khlopin in 1927.^[1] Despite its early synthesis, its antitumor properties were not reported until much later.^[1] Preclinical investigations have positioned **Oxoplatinum** as a compound of interest due to its distinct biological properties compared to the widely used platinum(II) drug, cisplatin.^[1] Notably, it is reported to be significantly less toxic than cisplatin.^[1]

Chemical Structure and Properties

Oxoplatinum is a platinum(IV) compound, which inherently possesses greater stability compared to platinum(II) agents. This stability has led to investigations into its potential for oral administration.^[2]

Preclinical In Vitro Activity

The antiproliferative effects of **Oxoplatinum** have been evaluated in human cancer cell lines. A key study demonstrated that **Oxoplatinum** induces S-phase cell cycle arrest and subsequent cell death.[2]

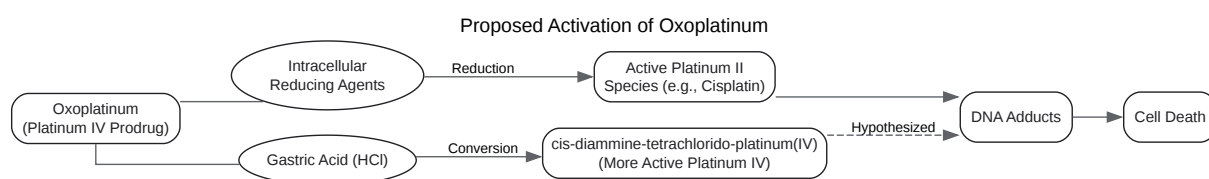
Compound	Relative IC50 Value
Cisplatin	1
Oxoplatinum	2.5

IC50 values are presented as a ratio relative to cisplatin, based on data from a panel of 38 human cancer cell lines. A higher value indicates lower potency in this assay.[2]

Mechanism of Action and Activation

As a platinum(IV) compound, **Oxoplatinum** is considered a prodrug that requires reduction to an active platinum(II) species to exert its cytotoxic effects. It is hypothesized that intracellular reducing agents can convert **Oxoplatinum** to a cisplatin-like compound, which can then form adducts with DNA, leading to inhibition of DNA replication and transcription, and ultimately cell death.[2]

Interestingly, preclinical studies have shown that exposure of **Oxoplatinum** to hydrochloric acid (HCl), mimicking the acidic environment of the stomach, can convert it to cis-diammine-tetrachlorido-platinum(IV). This resulting compound was found to have a twofold increased activity in vitro, suggesting a potential activation pathway through oral administration.[2]



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Caption: Proposed activation pathways for **Oxoplatinum**.

Preclinical Efficacy and Toxicity

Early preclinical studies highlighted that **Oxoplatinum** has a wide spectrum of antineoplastic action, showing marked inhibition of both solid and ascitic transplantable tumors.[1] A significant finding from these early investigations was the high therapeutic index of **Oxoplatinum**. [1] It was also reported that in therapeutic doses, **Oxoplatinum** does not cause the kidney damage often associated with cisplatin.[1] Furthermore, it demonstrated a lack of cross-resistance with cisplatin and the alkylating agent sarcolysin.[1]

Experimental Protocols

Detailed experimental protocols for the synthesis and evaluation of **Oxoplatinum** are not extensively available in the public domain. The in vitro screening of **Oxoplatinum** involved incubating a panel of 38 human cancer cell lines with the compound at concentrations ranging from 0.6 to 240 μ M for four days. Cell cycle analysis was performed using flow cytometry to determine the percentages of cells in the G1/0, S, and G2/M phases.[2]

Conclusion

Oxoplatinum is a historically significant platinum(IV) compound with demonstrated preclinical antitumor activity and a favorable toxicity profile compared to cisplatin. Its potential for oral administration and its distinct mechanism of activation present an interesting area for further research. However, the available public data is limited, and more in-depth studies are required to fully elucidate its clinical potential. This guide provides a summary of the current understanding of **Oxoplatinum** for the scientific community.

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References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]

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